

FGFR Inhibitors and PDX Models in Preclinical Research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Zoligratinib

CAS No.: 1265229-25-1

Cat. No.: S547997

[Get Quote](#)

PDX models, which involve implanting patient tumor tissue into immunodeficient mice, are crucial preclinical tools that preserve the molecular heterogeneity of original tumors [1]. The table below summarizes key FGFR inhibitors and available PDX model data:

Inhibitor Name	Other Names	Relevant Preclinical or Clinical Findings	Evidence Level
Zoligratinib	Debio-1347	Phase I trial: 10.5% partial response rate in advanced solid tumors with <i>FGFR1/2/3</i> alterations [2].	Clinical Trial
PRN1371		PDX study: 28.2% tumor growth inhibition in <i>FGFR3</i> -amplified NSCLC model [2].	Preclinical (PDX)
Erdafitinib		Approved for urothelial carcinoma; PDX models used to test combination therapies [3] [1].	Approved Drug / Preclinical (PDX)

Research indicates that **PDX models are effectively used to study combination therapies**. One study on urothelial carcinoma PDX models showed that combining an FGFR inhibitor with an EGFR inhibitor was more effective than FGFR inhibition alone [1].

Proposed Workflow for Evaluating Zoligratinib in PDX Models

While a specific protocol for **Zoligratinib** was not found, you can adapt established methodologies from similar studies. The diagram below outlines a potential workflow for evaluating **Zoligratinib** efficacy in a PDX program:

Key Experimental Protocols

Based on standard practices in published PDX studies [1], here are detailed methodologies for key experiments:

1. PDX Model Generation and Expansion

- **Animal Model:** Use 4-5 week-old immunodeficient mice (e.g., NMRI nude strain)
- **Implantation:** Surgically implant fresh tumor fragments (1-2 mm³) subcutaneously into the interscapular region
- **Passaging:** Once tumors reach 1000-1500 mm³, harvest for serial transplantation into new mice (typically 3-5 animals per passage)
- **Cryopreservation:** Preserve tumor tissue in freezing medium at -80°C or liquid nitrogen for long-term storage

2. In Vivo Efficacy Study Design

- **Randomization:** When PDX tumors reach 150-200 mm³, randomize mice into treatment groups (n=5-10 per group)
- **Dosing:** Administer Zoligratinib orally, typically once daily (common dose range: 10-50 mg/kg depending on formulation)
- **Control Groups:** Include vehicle-treated control group and potentially a reference FGFR inhibitor group
- **Duration:** Treatment typically continues for 21-42 days or until tumors in control group reach endpoint volume

3. Endpoint Analysis Methods

- **Tumor Monitoring:** Measure tumor dimensions 2-3 times weekly using digital calipers
- **Volume Calculation:** Apply formula: TV (mm³) = [length (mm) × width (mm)]² × π/6
- **Response Metrics:** Calculate:

- Tumor Growth Inhibition (TGI) = $(1 - [\Delta T/\Delta C]) \times 100\%$
- Partial Response (PR) = >50% regression from baseline
- Progressive Disease (PD) = >20% increase from baseline
- **Biomarker Analysis:** Collect tumor tissue for:
 - Western blotting of p-FRS2, p-ERK, and p-AKT
 - RNA sequencing for pathway analysis
 - IHC for proliferation (Ki-67) and apoptosis (cleaved caspase-3) markers

Future Research Directions

The field is moving toward addressing **resistance mechanisms** to FGFR inhibitors. Promising research directions based on current findings include:

- **Studying on-target resistance:** Emerging evidence shows that kinase domain mutations (e.g., FGFR3 N540K, V555M) can cause resistance to FGFR inhibitors [3]
- **Exploring combination therapies:** Research supports testing **Zoligratinib** with PI3K/mTOR or EGFR inhibitors to overcome resistance [3] [1]

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Integrated molecular and pharmacological characterization ... [pmc.ncbi.nlm.nih.gov]
2. FGFR3 amp: Gene Variant Detail - CKB CORE - Genomenon [ckb.genomenon.com]
3. Resistance to Selective FGFR Inhibitors in FGFR-Driven ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [FGFR Inhibitors and PDX Models in Preclinical Research]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b547997#zoligratinib-patient-derived-xenograft-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com